Purification of Native Severin from Dictyostelium discoideum: Application Notes and Protocols

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Compound of Interest

Compound Name:	*Severin*
CAS No.:	*139165-01-8*
Cat. No.:	*B1233757*

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These application notes provide a detailed protocol for the purification of native **severin**, a 40 kDa calcium-dependent actin filament-**severin**g protein, from the soil amoeba Dictyostelium discoideum. The protocol is based on the foundational methods developed by Brown, Yamamoto, and Spudich, which can yield a highly purified protein suitable for biochemical and structural studies.

Introduction

Dictyostelium discoideum is a widely used model organism for studying the cytoskeleton, cell motility, and signal transduction. **Severin**, a key actin-binding protein in this organism, plays a crucial role in the dynamic remodeling of the actin cytoskeleton by **severin**g existing actin filaments and capping their barbed ends in a calcium-dependent manner.[1] Understanding the function and regulation of **severin** is essential for elucidating the mechanisms of cell migration, phagocytosis, and chemotaxis. This protocol describes a multi-step purification process involving cell lysis, ammonium sulfate precipitation, and sequential chromatography steps to isolate native **severin** with high purity.

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Data Presentation

The following table summarizes the expected quantitative data from a typical purification of **severin** from Dictyostelium discoideum, achieving approximately 500-fold purification.

Table 1: Purification of Native **Severin** from Dictyostelium discoideum

Purification Step	Total Protein (mg)	Total Activity (units)	Specific Activity (units/mg)	Yield (%)	Purification (Fold)
High-Speed Supernatant	840	420,000	500	100	1
60-80% $(NH_4)_2SO_4$ Precipitate	210	336,000	1,600	80	3.2
DEAE-Cellulose Flow-through	70	280,000	4,000	67	8
Cation-Exchange Chromatography	7	175,000	25,000	42	50
Hydroxylapatite Chromatography	0.84	126,000	150,000	30	300
Final Purified Severin	0.42	105,000	250,000	25	500

Note: "Units" of **severin** activity are typically determined by a viscometric assay that measures the decrease in viscosity of an F-actin solution upon the addition of **severin** in the presence of calcium.

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Experimental Protocols

This section provides detailed methodologies for the key experiments in the purification of native **severin**.

Culturing and Harvesting of Dictyostelium discoideum

- Cell Line:Dictyostelium discoideum wild-type strain (e.g., AX2 or NC4).
- Growth Medium: Axenic medium (e.g., HL5) supplemented with glucose and vitamins.
- Culture Conditions: Grow cells in shaking suspension at 22°C to a density of approximately 1-2 x 10^7 cells/mL.
- Harvesting: Centrifuge the cell suspension at 500 x g for 5 minutes. Wash the cell pellet twice with cold, sterile phosphate buffer (10 mM sodium phosphate, pH 6.5).

Cell Lysis and Preparation of High-Speed Supernatant

- Resuspend the washed cell pellet in 2 volumes of ice-cold Lysis Buffer (10 mM Tris-HCl, pH 7.5, 1 mM EGTA, 1 mM DTT, and protease inhibitors).
- Lyse the cells by sonication on ice. Use short bursts to prevent overheating.
- Centrifuge the lysate at 10,000 x g for 30 minutes at 4°C to remove nuclei and unbroken cells.
- Transfer the supernatant to an ultracentrifuge tube and spin at 100,000 x g for 1 hour at 4°C to pellet membranes and ribosomes.
- Carefully collect the clear supernatant (High-Speed Supernatant), which contains the soluble cytosolic proteins, including **severin**.

Ammonium Sulfate Precipitation

- While gently stirring the High-Speed Supernatant on ice, slowly add solid ammonium sulfate to achieve 60% saturation.
- Continue stirring for at least 30 minutes to allow for protein precipitation.

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- Centrifuge at 15,000 x g for 20 minutes at 4°C. Discard the pellet.
- To the supernatant, add more solid ammonium sulfate to bring the final concentration to 80% saturation.
- Stir gently for 30 minutes on ice and then centrifuge at 15,000 x g for 20 minutes at 4°C.
- Discard the supernatant. The pellet contains the enriched **severin** fraction.
- Resuspend the pellet in a minimal volume of DEAE-Cellulose Equilibration Buffer (20 mM Tris-HCl, pH 7.5, 1 mM EGTA, 1 mM DTT).

DEAE-Cellulose Anion-Exchange Chromatography

- Pack a column with DEAE-cellulose resin (e.g., DE52) and equilibrate with at least 5 column volumes of DEAE-Cellulose Equilibration Buffer.
- Load the resuspended ammonium sulfate precipitate onto the column.
- Wash the column with the Equilibration Buffer. **Severin** does not bind to the DEAE-cellulose under these conditions and will be in the flow-through and initial wash fractions.
- Collect the flow-through and wash fractions and assay for **severin** activity.
- Pool the active fractions.

Subsequent Chromatographic Steps

To achieve higher purity, the pooled fractions from the DEAE-cellulose column can be subjected to further chromatographic steps. The exact protocol may require optimization.

- Cation-Exchange Chromatography:
  - Dialyze the pooled fractions against a low-salt buffer at a slightly acidic pH (e.g., 20 mM MES, pH 6.0, 1 mM EGTA, 1 mM DTT).
  - Load the sample onto a cation-exchange column (e.g., Mono S).
  - Elute the bound proteins with a linear salt gradient (e.g., 0-500 mM NaCl).

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- Collect fractions and assay for **severin** activity.

- Hydroxylapatite Chromatography:
  - Pool the active fractions from the cation-exchange column and dialyze against a low phosphate buffer (e.g., 10 mM sodium phosphate, pH 6.8, 1 mM EGTA, 1 mM DTT).
  - Load the sample onto a hydroxylapatite column.
  - Elute with a linear gradient of increasing phosphate concentration (e.g., 10-400 mM sodium phosphate).
  - Collect fractions and assay for **severin** activity.

Protein Concentration and Storage

- Pool the final pure fractions.
- Concentrate the protein using an appropriate method, such as ultrafiltration with a membrane cutoff of ~10 kDa.
- Determine the final protein concentration using a standard protein assay (e.g., Bradford or BCA).
- Aliquot the purified **severin** and store at -80°C.

Visualizations

Experimental Workflow

The following diagram illustrates the overall workflow for the purification of native **severin** from Dictyostelium discoideum.

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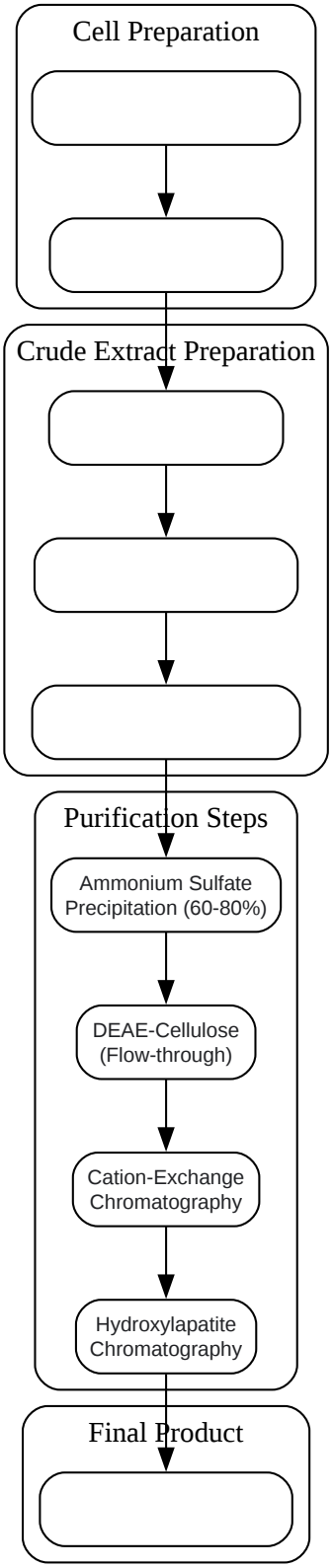

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Caption: Workflow for the purification of native **severin**.

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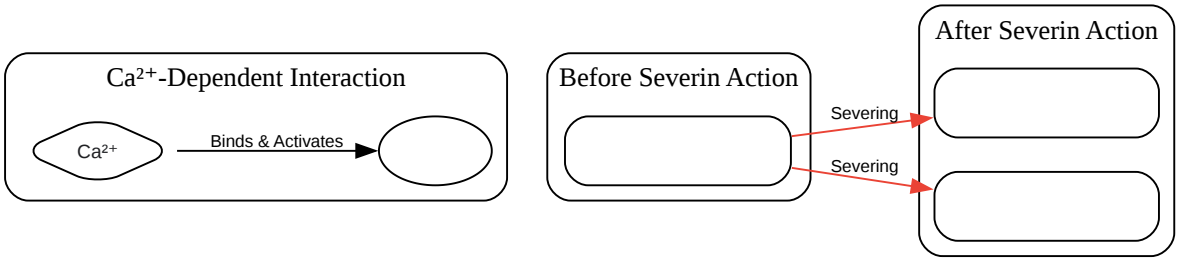
Severin-Mediated Actin Filament Severing

This diagram illustrates the calcium-dependent mechanism of actin filament **severin**g by **severin**.



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Caption: Calcium-dependent **severin**g of actin filaments by **severin**.

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References

- 1. researchgate.net [researchgate.net]
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